

Comprehensive Quantum Chemical Analysis of N-Benzylanthranilic Acid: A Technical Guide

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Compound of Interest

Compound Name: *N-Benzylanthranilic acid*

CAS No.: 6622-55-5

Cat. No.: B141590

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Executive Summary

N-Benzylanthranilic acid (NBAA) represents a critical pharmacophore in medicinal chemistry, serving as a structural hybrid between the rigid fenamic acid class of NSAIDs and flexible benzylamine scaffolds. Its unique conformational landscape, governed by an intramolecular hydrogen bond and a rotatable methylene linker, makes it an ideal candidate for quantum chemical investigation.

This guide provides a rigorous, self-validating computational protocol for characterizing NBAA. By synthesizing Density Functional Theory (DFT) with spectroscopic validation, we establish a workflow to predict its reactivity, stability, and potential biological interactions.

Theoretical Framework & Computational Methodology

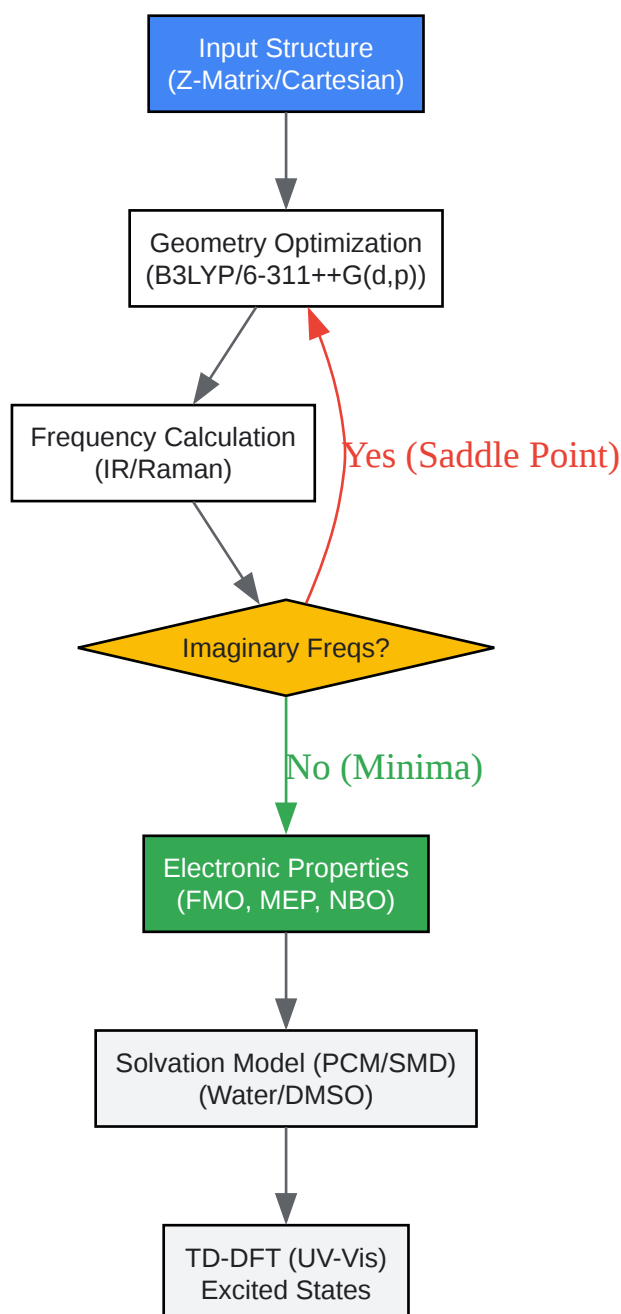
To ensure reproducibility and accuracy, the following computational protocol is recommended. This workflow balances computational cost with the need for describing weak interactions (hydrogen bonding) and electronic delocalization.

Recommended Level of Theory

- Method: Density Functional Theory (DFT)[1][2][3][4][5][6]
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr).[7]
 - Rationale: B3LYP remains the industry standard for organic small molecules, providing excellent error cancellation for bond lengths and vibrational frequencies.
 - Refinement: For higher accuracy regarding the
-stacking potential of the two aromatic rings, consider wB97XD (includes dispersion corrections).
- Basis Set: 6-311++G(d,p).[3][4][5]
 - Rationale: The diffuse functions (++) are critical for describing the lone pairs on the Nitrogen and Oxygen atoms and the anionic character of the carboxylate group if deprotonated. Polarization functions (d,p) accurately describe the bond angles in the flexible benzyl linker.

Computational Workflow Diagram

The following Graphviz diagram outlines the step-by-step execution path for a complete quantum chemical characterization.



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Caption: Standardized DFT workflow for small molecule characterization, ensuring ground-state validation before property calculation.

Structural Geometry & Conformational Landscape

The geometry of NBAA is defined by two primary aromatic rings linked by a methylene (-CH₂-NH-) bridge. The lowest energy conformer is stabilized by a specific intramolecular interaction.

The Intramolecular Hydrogen Bond

The defining feature of anthranilic acid derivatives is the interaction between the amine N-H and the carbonyl oxygen of the carboxylic acid.

- Interaction: N-H



- Bond Length: Typically calculated at 1.8 – 2.0 Å.
- Effect: This locks the anthranilic ring into a planar configuration, mimicking a pseudo-six-membered ring. This planarity is crucial for biological recognition, as it pre-organizes the molecule for binding to COX enzymes.

The Benzyl "Twist"

Unlike fenamic acids (where the rings are directly connected), the methylene group in NBAA introduces a torsion angle (

C-N-C-C) that breaks planarity between the two rings.

- Torsion Angle:

(depending on packing/solvent).

- Significance: This flexibility allows NBAA to fit into binding pockets that rigid analogs cannot, potentially altering its selectivity profile.

Electronic Properties & Reactivity Descriptors

Understanding the electronic distribution is vital for predicting metabolic hot-spots and drug-receptor interactions.

Frontier Molecular Orbitals (FMO)

The energy gap between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) determines chemical hardness and stability.

Orbital	Localization	Character	Energy (approx.[3] [4] eV)
HOMO	Anthranilic ring & Amine Nitrogen	-donor / Nucleophilic	-5.8 to -6.2
LUMO	Carboxylic Acid & Benzyl ring	-acceptor / Electrophilic	-1.5 to -2.0
Gap	--	Chemical Softness	~4.0 - 4.5 eV

Interpretation: The HOMO is localized on the nitrogen lone pair and the anthranilic ring, making this the primary site for oxidative metabolism (e.g., by Cytochrome P450). The LUMO is centered on the carboxyl group, susceptible to nucleophilic attack.

Molecular Electrostatic Potential (MEP)

The MEP map visualizes charge distribution, essential for predicting non-covalent bonding (docking).

- Red Regions (Negative Potential): Concentrated on the Carboxyl Oxygen and Carbonyl Oxygen. These are H-bond acceptors.
- Blue Regions (Positive Potential): Concentrated on the Carboxyl Hydrogen and Amine Hydrogen. These are H-bond donors.
- Green/Yellow (Neutral): The aromatic rings, indicating lipophilic regions suitable for stacking or hydrophobic interactions.

Spectroscopic Validation Protocols

To validate the theoretical model, calculated spectra must be compared with experimental data.
[7]

Vibrational Spectroscopy (IR)

Calculated frequencies at the B3LYP level are typically scaled by a factor of 0.961 to account for anharmonicity.

- (N-H): A sharp band around 3350-3400 cm^{-1} . Note: If the intramolecular H-bond is strong, this band will red-shift and broaden.
- (C=O): A strong characteristic peak at 1680-1700 cm^{-1} . The conjugation with the aromatic ring and the internal H-bond lowers this frequency compared to non-conjugated acids.
- (CH₂): Distinct symmetric and asymmetric stretches at 2850-2950 cm^{-1} , differentiating NBAA from N-phenyl analogs.

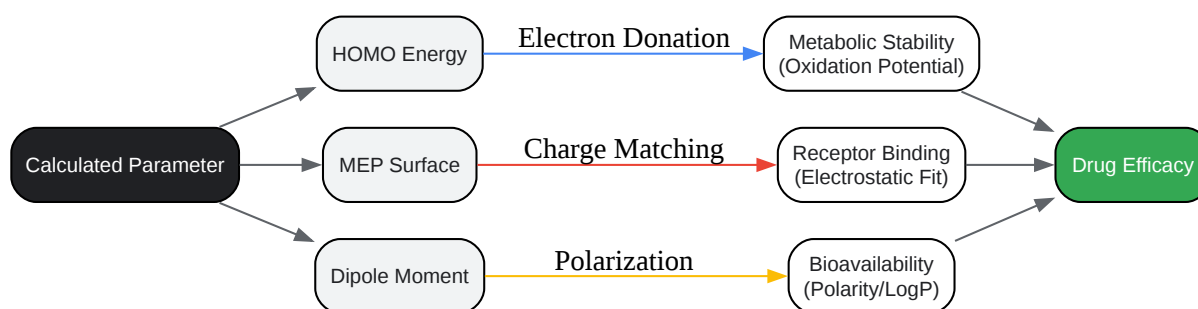
NMR Chemical Shifts (GIAO Method)

Using the Gauge-Independent Atomic Orbital (GIAO) method in DMSO or Chloroform solvent models:

- Methylene Protons (-CH₂-): Look for a singlet/doublet signal at 4.3 - 4.5 ppm.
- Carboxylic Proton (-COOH): A highly deshielded singlet > 12.0 ppm.
- Amine Proton (-NH-): Broad signal around 7.0 - 8.0 ppm, heavily dependent on concentration and solvent due to exchange.

Structure-Activity Relationship (SAR) Logic

The following diagram illustrates how the calculated quantum chemical parameters directly inform biological activity predictions for NBAA derivatives.



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Caption: Mapping quantum descriptors (HOMO, MEP, Dipole) to pharmaceutical endpoints (Stability, Binding, Bioavailability).

References

- Electronic Structure & DFT Methodology: Atrushi, K. S., et al. (2023).^{[1][2][3]} "Density Functional Theory, ADME, and Molecular Docking of Some Anthranilic Acid Derivatives as Cyclooxygenase Inhibitors." Journal of Medicinal and Chemical Sciences.
- Vibrational Spectroscopy & Validation: Gowri, S., et al. (2018). "Vibrational Spectroscopic Analysis with Chemical Computations for NLO Molecule Benzilic Acid." International Journal of Emerging Technologies in Engineering Research.
- Crystal Structure & H-Bonding: Serrano-Holguin, M., et al. (2020). "DFT–Assisted Structure Determination from Powder X-ray Diffraction Data of a New Zonisamide/ ϵ -Caprolactam Cocrystal." Crystals (MDPI).
- General DFT Protocols for Benzoic Acid Derivatives: Tran, H. T., et al. (2023). "Density functional theory studies on molecular structure, vibrational spectra... of benzoic acid monomer and dimer." Vietnam Journal of Science and Technology.

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Sources

- [1. jmchemsci.com](https://www.jmchemsci.com) [jmchemsci.com]
- [2. Density Functional Theory, ADME, and Molecular Docking of Some Anthranilic Acid Derivatives as Cyclooxygenase Inhibitors](#) [jmchemsci.com]
- [3. Crystal structure, in silico molecular docking, DFT analysis and ADMET studies of N-\(2-methoxy-benzyl\)-acetamide](#) | European Journal of Chemistry [eurjchem.com]

- [4. researchgate.net \[researchgate.net\]](#)
- [5. ijeter.everscience.org \[ijeter.everscience.org\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. DFT studies on vibrational and electronic spectra, HOMO-LUMO, MEP, HOMA, NBO and molecular docking analysis of benzyl-3-N-\(2,4,5-trimethoxyphenylmethylene\)hydrazinecarbodithioate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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